

Personal protective equipment for handling ITF 3756

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Compound of Interest

Compound Name: ITF 3756

Cat. No.: B10861709

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Essential Safety and Handling Guide for ITF 3756

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **ITF 3756**. The following procedures are based on general laboratory safety protocols for handling chemical compounds where a comprehensive Safety Data Sheet (SDS) is not readily available. Users should always consult the direct supplier for a complete SDS.

Quantitative Data Summary

Below is a summary of the available quantitative information for **ITF 3756**.

Property	Value
CAS Number	2247608-27-9
Molecular Formula	C ₁₃ H ₁₁ N ₅ O ₂ S
Molecular Weight	301.32 g/mol
Storage (Powder)	-20°C (long-term)
Storage (In solvent)	-80°C (up to 6 months)

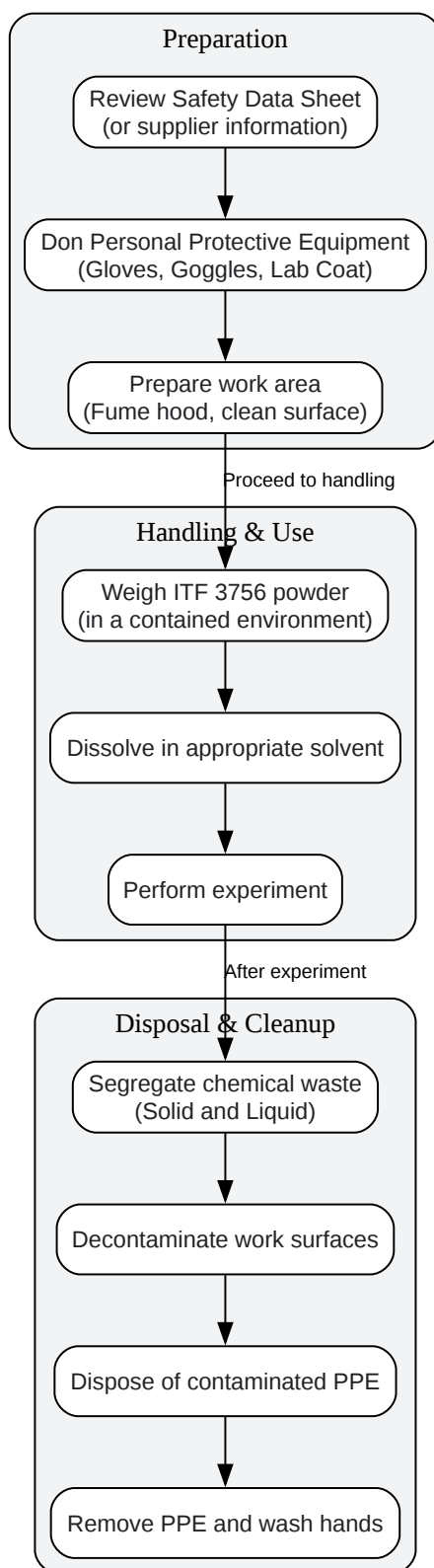
Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet, the following personal protective equipment is recommended as a minimum standard for handling **ITF 3756** in a laboratory setting.

- **Eye Protection:** Wear chemical safety goggles or glasses with side shields.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are required. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
- **Skin and Body Protection:** A laboratory coat should be worn. For procedures with a risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** If handling the compound as a powder or if aerosolization is possible, a properly fitted respirator (e.g., N95 or higher) or the use of a fume hood is recommended.

Experimental Workflow for Handling ITF 3756

The following diagram outlines the standard operational workflow for handling **ITF 3756**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **ITF 3756**.

Disposal Plan

As specific disposal guidelines for **ITF 3756** are not publicly available, all waste containing this compound should be treated as hazardous chemical waste.

- **Solid Waste:** Collect any solid waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed container.
- **Liquid Waste:** Collect all solutions containing **ITF 3756** in a labeled, sealed, and appropriate chemical waste container. Do not mix with incompatible waste streams.
- **Disposal Route:** All waste must be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **ITF 3756** down the drain or in regular trash.

This information is intended to provide a baseline for safe handling. It is imperative to seek out the official Safety Data Sheet from your supplier for comprehensive and specific safety information before handling **ITF 3756**.

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